

2-Hydroxybutanal synthesis from propanal

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Compound of Interest

Compound Name: *2-Hydroxybutanal*

Cat. No.: *B14680593*

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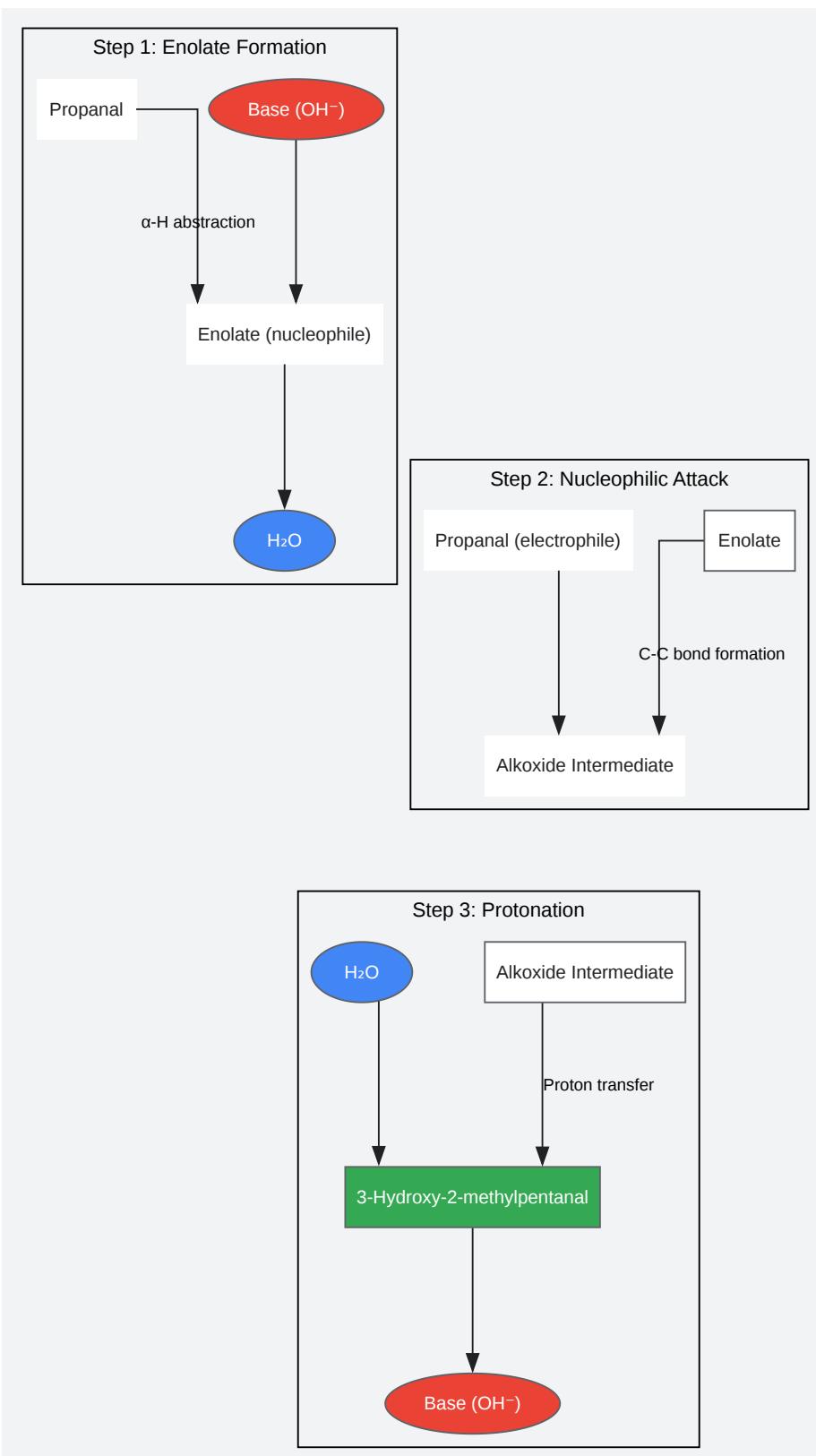
Reaction Mechanism

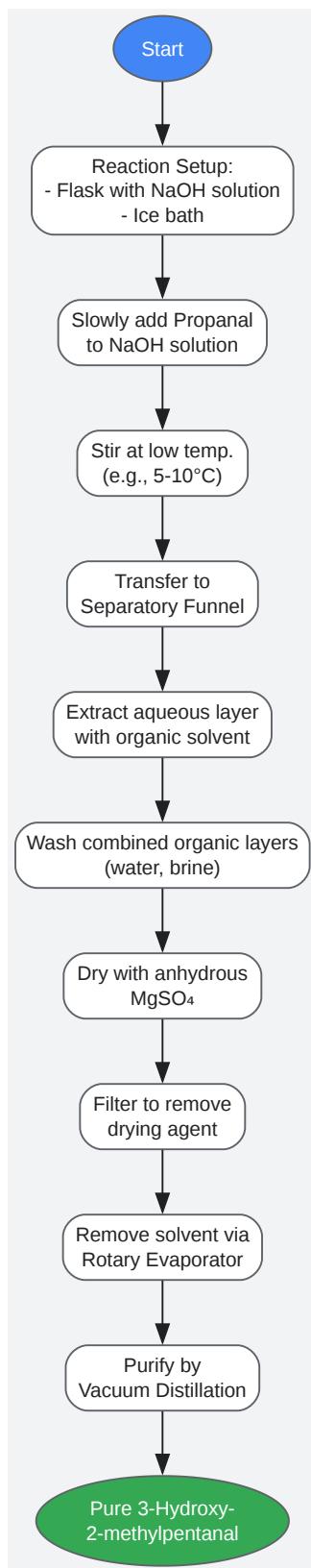
The self-alcohol addition of propanal can be catalyzed by either a base or an acid, with base catalysis being more common.[\[1\]](#)

Base-Catalyzed Mechanism

The base-catalyzed mechanism proceeds through three principal steps:

- Enolate Formation: A base, such as a hydroxide ion (OH^-), abstracts an acidic α -hydrogen from a molecule of propanal. This deprotonation results in the formation of a resonance-stabilized enolate ion, which is a potent nucleophile.[\[2\]](#)[\[3\]](#)
- Nucleophilic Attack: The nucleophilic α -carbon of the enolate attacks the electrophilic carbonyl carbon of a second propanal molecule.[\[3\]](#)[\[4\]](#) This step forms a new carbon-carbon bond and results in an alkoxide intermediate.[\[4\]](#)
- Protonation: The alkoxide intermediate is protonated by a protic solvent, such as water (which is formed in the initial deprotonation step), to yield the final β -hydroxy aldehyde product, 3-hydroxy-2-methylpentanal, and regenerates the base catalyst.[\[2\]](#)



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